

# Personal protective equipment for handling Fgfr4-IN-18

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## Compound of Interest

Compound Name: Fgfr4-IN-18

Cat. No.: B12363003

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## Essential Safety and Handling Guide for Fgfr4-IN-18

Disclaimer: A specific Safety Data Sheet (SDS) for **Fgfr4-IN-18** was not located. The following guidance is based on the SDS for the closely related compound, FGFR4-IN-4. It is imperative to treat **Fgfr4-IN-18** with the same precautions outlined below and to consult with your institution's safety officer for any further specific handling requirements.

This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals handling **Fgfr4-IN-18**. The following procedures are designed to ensure the safe handling, storage, and disposal of this compound.

## Hazard Identification and Personal Protective Equipment (PPE)

**Fgfr4-IN-18** is classified with acute oral toxicity and is very toxic to aquatic life with long-lasting effects.<sup>[1]</sup> Appropriate personal protective equipment is mandatory to prevent exposure.

Protection Type	Required PPE	Specifications and Rationale
Eye Protection	Safety goggles with side-shields	To protect eyes from splashes and airborne particles. <a href="#">[1]</a>
Hand Protection	Protective gloves	To prevent skin contact. Nitrile gloves are a common and effective choice.
Skin and Body Protection	Impervious clothing / Laboratory coat	To protect skin and personal clothing from contamination. <a href="#">[1]</a>
Respiratory Protection	Suitable respirator	To be used when handling the powder form to avoid inhalation of dust and aerosols. <a href="#">[1]</a>

## Safe Handling and Storage Protocols

Proper handling and storage are critical to maintaining the integrity of **Fgfr4-IN-18** and ensuring laboratory safety.

### Handling:

- Avoid inhalation, and contact with eyes and skin.[\[1\]](#)
- Prevent the formation of dust and aerosols.[\[1\]](#)
- Use only in areas with appropriate exhaust ventilation.[\[1\]](#)
- Do not eat, drink, or smoke when using this product.[\[1\]](#)
- Wash skin thoroughly after handling.[\[1\]](#)

### Storage:

- Keep the container tightly sealed.[\[1\]](#)
- Store in a cool, well-ventilated area.[\[1\]](#)

- Protect from direct sunlight and sources of ignition.[\[1\]](#)
- Recommended storage temperatures are -20°C for the powder form and -80°C when in solvent.[\[1\]](#)

## Emergency Procedures and First Aid

In the event of exposure, immediate action is required.

Exposure Type	First Aid Measures
If Swallowed	Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth. Do NOT induce vomiting. <a href="#">[1]</a>
Eye Contact	Remove contact lenses if present. Immediately flush eyes with large amounts of water, separating eyelids to ensure adequate flushing. Seek prompt medical attention. <a href="#">[1]</a>
Skin Contact	Rinse skin thoroughly with large amounts of water. Remove contaminated clothing and shoes and seek medical attention. <a href="#">[1]</a>
Inhalation	Move the individual to fresh air. If breathing is difficult, administer cardiopulmonary resuscitation (CPR), avoiding mouth-to-mouth resuscitation. <a href="#">[1]</a>

## Spill and Disposal Procedures

Spill Management:

- Collect any spillage to prevent environmental contamination.[\[1\]](#)

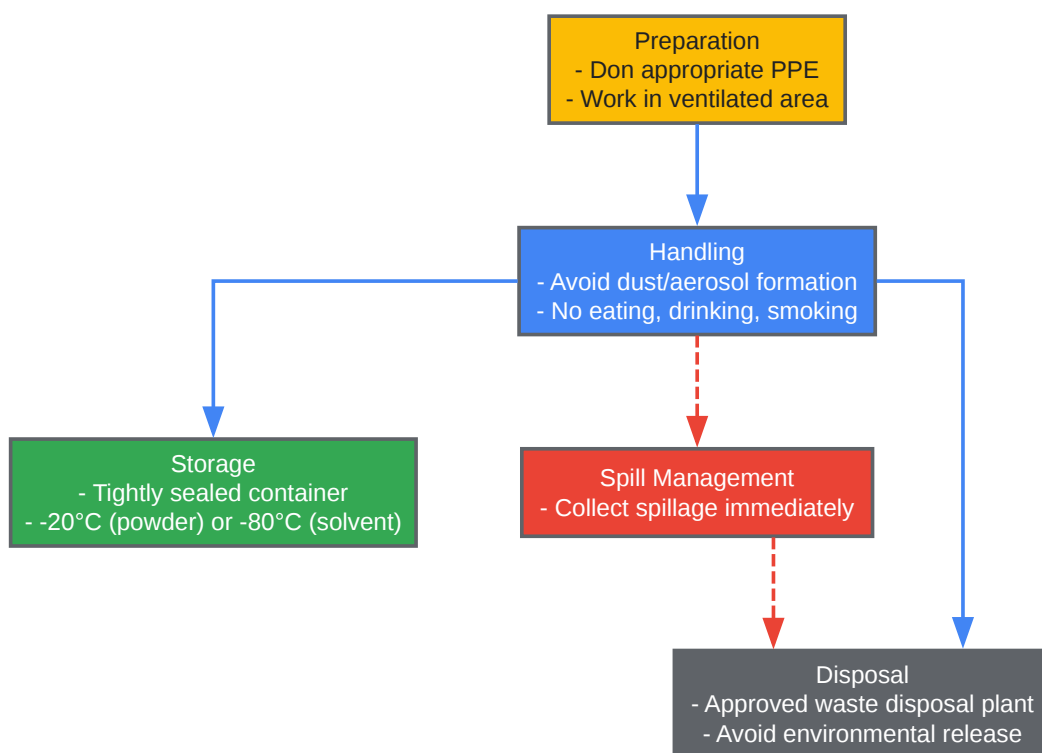
Disposal:

- Dispose of the contents and container to an approved waste disposal plant.[\[1\]](#)

- Avoid release to the environment.[1]

## Operational Workflow for Handling Fgfr4-IN-18

The following diagram outlines the procedural steps for the safe handling of **Fgfr4-IN-18** from initial preparation to final disposal.



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Caption: Safe handling workflow for **Fgfr4-IN-18**.

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## References

- 1. FGFR4-IN-4[2230973-67-6]MSDS [dcchemicals.com]
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